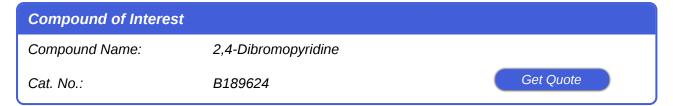


Safe Disposal of 2,4-Dibromopyridine: A Procedural Guide

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This guide provides essential safety and logistical information for the proper disposal of **2,4-Dibromopyridine**, tailored for researchers, scientists, and drug development professionals. The following procedures are designed to ensure the safe handling and disposal of this compound in a laboratory setting.

Physicochemical and Hazard Data

A summary of the key quantitative data for **2,4-Dibromopyridine** is presented below. This information is critical for a comprehensive understanding of its hazard profile.



Property	Value	Reference
CAS Number	58530-53-3	[1][2]
Molecular Formula	C ₅ H ₃ Br ₂ N	
Molecular Weight	236.89 g/mol	
Form	Solid	
Melting Point	35-40 °C	
Flash Point	Not applicable	
Signal Word	Danger	
Hazard Classifications	Acute Toxicity, Oral (Category 3), Skin Irritation (Category 2), Serious Eye Damage (Category 1), Specific target organ toxicity — single exposure (Category 3)	[3]
Hazard Statements	H301 (Toxic if swallowed), H315 (Causes skin irritation), H318 (Causes serious eye damage), H335 (May cause respiratory irritation)	

Experimental Protocol for Disposal

The proper disposal of **2,4-Dibromopyridine** is not a standalone experiment but a critical component of laboratory safety protocols. The following step-by-step methodology outlines the procedure for the safe management and disposal of this chemical.

Objective: To safely collect, store, and dispose of **2,4-Dibromopyridine** waste in compliance with institutional and regulatory standards.

Materials:

Appropriate Personal Protective Equipment (PPE):



- Chemical-resistant gloves (e.g., nitrile)
- Safety goggles or face shield
- Laboratory coat
- Designated hazardous waste container (sealable, airtight, and compatible)
- Hazardous waste labels
- Chemical fume hood

Procedure:

- Personal Protective Equipment (PPE) and Engineering Controls:
 - Always handle 2,4-Dibromopyridine within a properly functioning and certified laboratory chemical fume hood to minimize inhalation exposure.[2][4]
 - Wear appropriate PPE, including chemical-resistant gloves, safety goggles, and a lab coat, to prevent skin and eye contact.[2][5]
- Waste Segregation and Collection:
 - Collect pure 2,4-Dibromopyridine and any solutions containing it in a designated,
 compatible hazardous waste container.
 - Ensure the waste container is sealable and airtight to prevent the release of vapors.
 - Do not mix 2,4-Dibromopyridine waste with other incompatible waste streams.
- Labeling of Waste Containers:
 - As soon as the first waste is added, affix a completed hazardous waste label to the container.
 - The label must clearly identify the contents as "Hazardous Waste: 2,4-Dibromopyridine" and include any other required information as per your institution's and local regulations.



- Temporary Storage of Waste:
 - Store the sealed waste container in a designated, secure, cool, dry, and well-ventilated waste accumulation area.
 - The storage area should be away from incompatible materials such as strong oxidizers and acids.[6]
- Disposal Request and Handover:
 - When the waste container is full or no longer in use, complete a chemical collection request form as per your institution's protocol.[6]
 - Arrange for the collection of the waste by authorized personnel or deliver it to the designated waste accumulation area operator.
- Spill Management:
 - In the event of a spill, evacuate personnel from the immediate area.
 - Wearing appropriate PPE, absorb the spill with an inert, dry material.
 - Collect the absorbed material into a suitable, sealed container for disposal as hazardous waste.[6]
 - Avoid creating dust if the spilled material is solid.[5][7]
 - Ventilate the area of the spill.
- Decontamination:
 - Thoroughly wash hands and any exposed skin with soap and water after handling.
 - Contaminated clothing should be removed and laundered before reuse.

Regulatory Compliance:

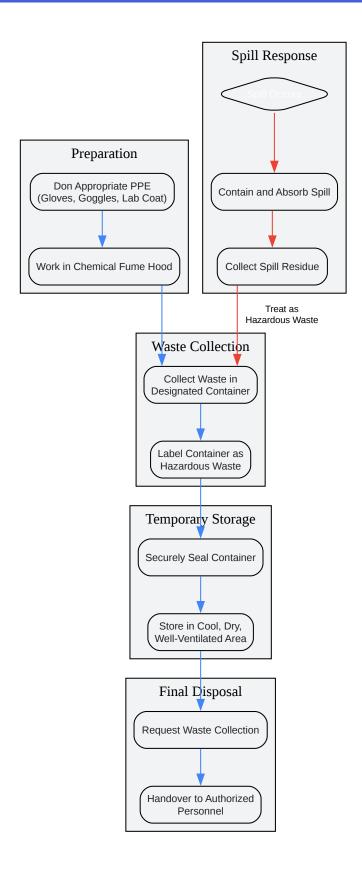


- All disposal procedures must be conducted in strict accordance with local, regional, and national hazardous waste regulations.[2][5]
- Chemical waste generators are responsible for correctly classifying the waste to ensure complete and accurate compliance.[2][7]

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **2,4- Dibromopyridine**.





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Caption: Workflow for the safe disposal of **2,4-Dibromopyridine**.



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